

Ethanesulfonate Derivatives: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Ethanesulfonate*

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An in-depth exploration of the synthesis, characteristics, and applications of **ethanesulfonate** derivatives, offering valuable insights for scientific research and pharmaceutical development.

Ethanesulfonate derivatives, a versatile class of organic compounds characterized by the presence of an ethanesulfonyl group, have garnered significant attention across various scientific disciplines. Their unique physicochemical properties and diverse biological activities have established them as crucial components in drug discovery, materials science, and chemical synthesis. This technical guide provides a comprehensive overview of **ethanesulfonate** derivatives, detailing their synthesis, key characteristics, and prominent applications, with a particular focus on their role in pharmacology.

Core Characteristics of Ethanesulfonate Derivatives

The **ethanesulfonate** group, with its strong electron-withdrawing nature and tetrahedral geometry, imparts distinct properties to the molecules it is a part of. Ethanesulfonic acid, the parent compound, is a strong acid that is completely ionized in aqueous solutions.^[1] Its salts, such as sodium **ethanesulfonate**, are typically white, water-soluble solids.^[2] Ethanesulfonyl chloride serves as a key intermediate in the synthesis of a wide array of derivatives, including esters and amides.^[3]^[4]

The physical and chemical properties of **ethanesulfonate** derivatives can be significantly modulated by the nature of the substituent attached to the sulfonyl group. This tunability allows

for the rational design of molecules with specific characteristics tailored for various applications.

Physicochemical Properties of Selected Ethanesulfonate Derivatives

Derivative Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Physical State	Melting Point (°C)	Boiling Point (°C)
Ethanesulfonic acid	594-45-6	C ₂ H ₆ O ₃ S	110.13	Colorless liquid	-17	122-123 (at 0.01 mmHg)
Sodium Ethanesulfonate	5324-47-0	C ₂ H ₅ NaO ₃ S	132.11	White solid	267-270 (decomposes)	N/A
Ethanesulfonyl Chloride	594-44-5	C ₂ H ₅ ClO ₂ S	128.58	Colorless to yellow liquid	-70	177
Ethyl Ethanesulfonate	1912-30-7	C ₄ H ₁₀ O ₃ S	138.19	Colorless to pale yellow liquid	N/A	N/A
Methyl Ethanesulfonate	1912-28-3	C ₃ H ₈ O ₃ S	124.16	Colorless liquid	N/A	214

Synthesis of Ethanesulfonate Derivatives

The synthesis of **ethanesulfonate** derivatives typically commences from readily available starting materials, with ethanesulfonyl chloride being a pivotal intermediate.

Experimental Protocols

1. Synthesis of Ethanesulfonyl Chloride from Ethyl Mercaptan[3]

This procedure involves the oxidative chlorination of ethyl mercaptan.

- Materials: Ethyl mercaptan, chlorine gas, water.
- Procedure:
 - In a suitable reaction vessel, disperse or dissolve ethyl mercaptan in water.
 - While maintaining the temperature below 20°C and protecting from light, bubble chlorine gas through the solution over a period of 4 hours.
 - The reaction mixture is then worked up to isolate the ethanesulfonyl chloride.

2. Synthesis of Ethyl **Ethanesulfonate**[\[5\]](#)

This protocol describes the esterification of an alkanesulfonic acid with ethylene.

- Materials: Ethanesulfonic acid, ethylene, boron trifluoride (catalyst).
- Procedure:
 - Charge a reaction vessel with ethanesulfonic acid and the boron trifluoride catalyst.
 - Introduce ethylene into the reactor under pressure (approximately 800 psi).
 - Maintain the reaction at room temperature until the absorption of ethylene ceases.
 - The product, ethyl **ethanesulfonate**, is then purified from the reaction mixture.

3. Synthesis of N-Aryl Ethanesulfonamides[\[6\]](#)[\[7\]](#)

This method outlines the reaction of ethanesulfonyl chloride with anilines.

- Materials: Ethanesulfonyl chloride, substituted aniline, base (e.g., pyridine or triethylamine), solvent (e.g., dichloromethane).
- Procedure:
 - Dissolve the substituted aniline in the chosen solvent.
 - Add the base to the solution.

- Slowly add ethanesulfonyl chloride to the mixture, typically at a reduced temperature (e.g., 0°C).
- Allow the reaction to proceed to completion at room temperature.
- The resulting N-aryl ethanesulfonamide is then isolated and purified.

Applications in Drug Development and Pharmacology

Ethanesulfonate derivatives have emerged as a significant class of compounds in the pharmaceutical industry, exhibiting a broad spectrum of biological activities. The "esylate" or "**ethanesulfonate**" salt form of active pharmaceutical ingredients (APIs) is frequently utilized to enhance their solubility and bioavailability.

Enzyme Inhibition

A number of ethanesulfonamide derivatives have been identified as potent inhibitors of various enzymes implicated in disease pathogenesis.

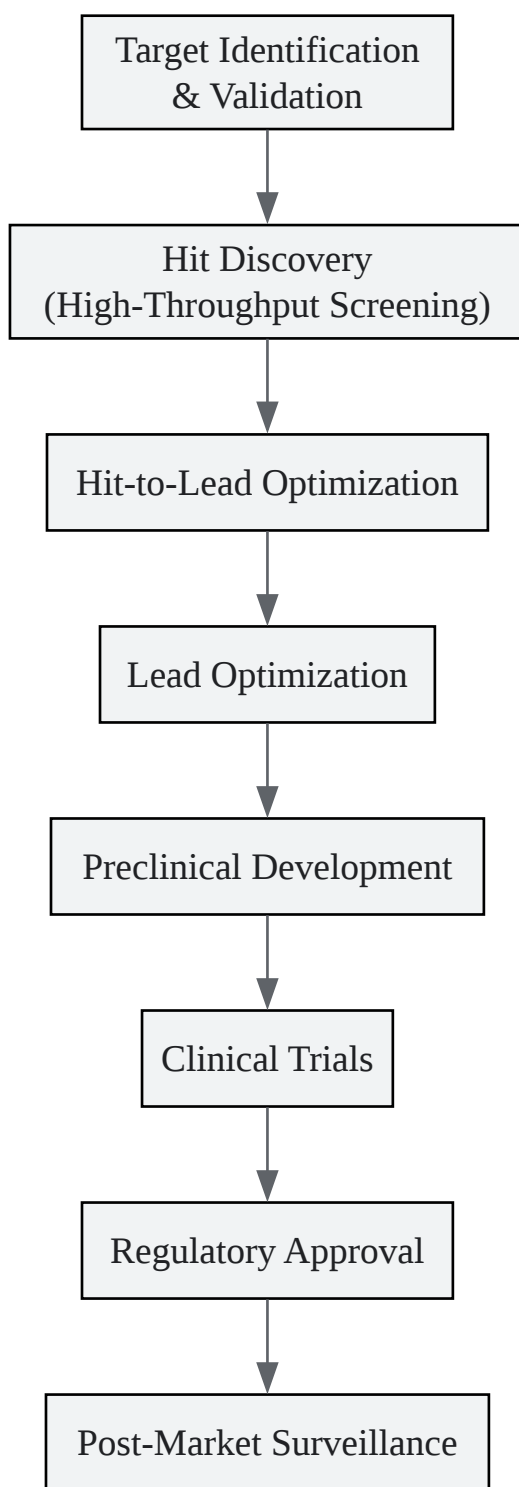
1. Endothelin-A (ET-A) Receptor Antagonism: Certain ethanesulfonamide and ethanesulfonamide derivatives have been developed as selective antagonists of the endothelin-A receptor, a key player in vasoconstriction and cell proliferation.^[8] These compounds have shown potential in the treatment of cardiovascular diseases.^[8]
2. Cyclooxygenase-2 (COX-2) Inhibition: The methanesulfonamide group, structurally similar to the ethanesulfonamide group, has been incorporated into selective COX-2 inhibitors. These compounds are effective anti-inflammatory agents with a reduced risk of gastrointestinal side effects compared to non-selective NSAIDs.
3. Carbonic Anhydrase Inhibition: Sulfonamides are a well-established class of carbonic anhydrase inhibitors used in the treatment of glaucoma, edema, and other conditions. The inhibition of this enzyme leads to a reduction in the formation of bicarbonate and protons, affecting fluid secretion and pH balance.

Biological Activity of Selected Ethanesulfonamide Derivatives

Compound Class	Target	Key Findings	Reference
Ethenesulfonamide Derivatives	Endothelin-A Receptor	Orally active antagonists with potential for treating cardiovascular diseases.	[8]
N-Aryl-2-arylethanesulfonamides	Microtubules	Potent anticancer activity with IC50 values in the nanomolar range.	[9]
Methanesulfonamide Derivatives	COX-2	Potent and selective anti-inflammatory agents.	
Sulfonamide Derivatives	Carbonic Anhydrase	Effective in treating glaucoma and edema.	
Methanesulfonamide and Amidine Derivatives of Thiazolines	Cancer Cell Lines and Inflammation	Showed anticancer and anti-inflammatory activity.	[10]

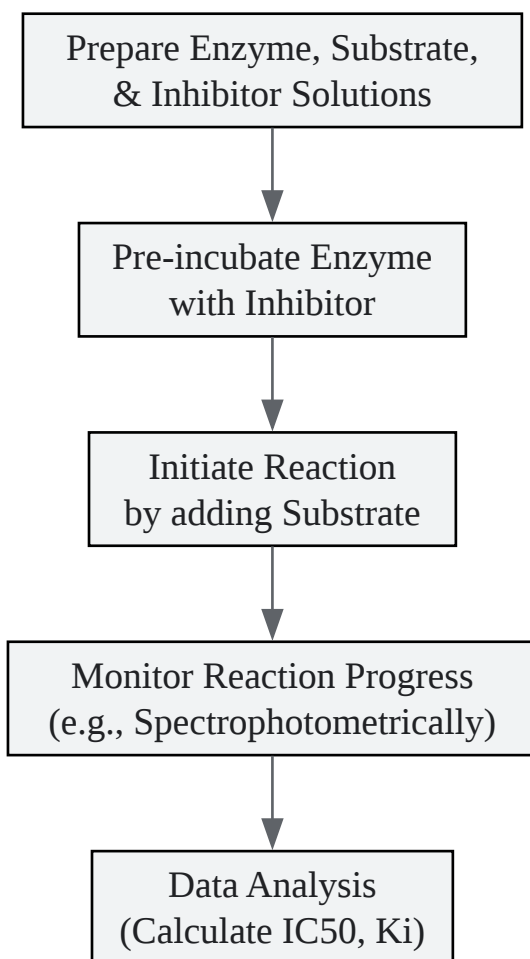
Signaling Pathways and Experimental Workflows

The biological effects of **ethanesulfonate** derivatives are mediated through their interaction with specific cellular targets, leading to the modulation of intracellular signaling pathways. Understanding these pathways is crucial for rational drug design and development.



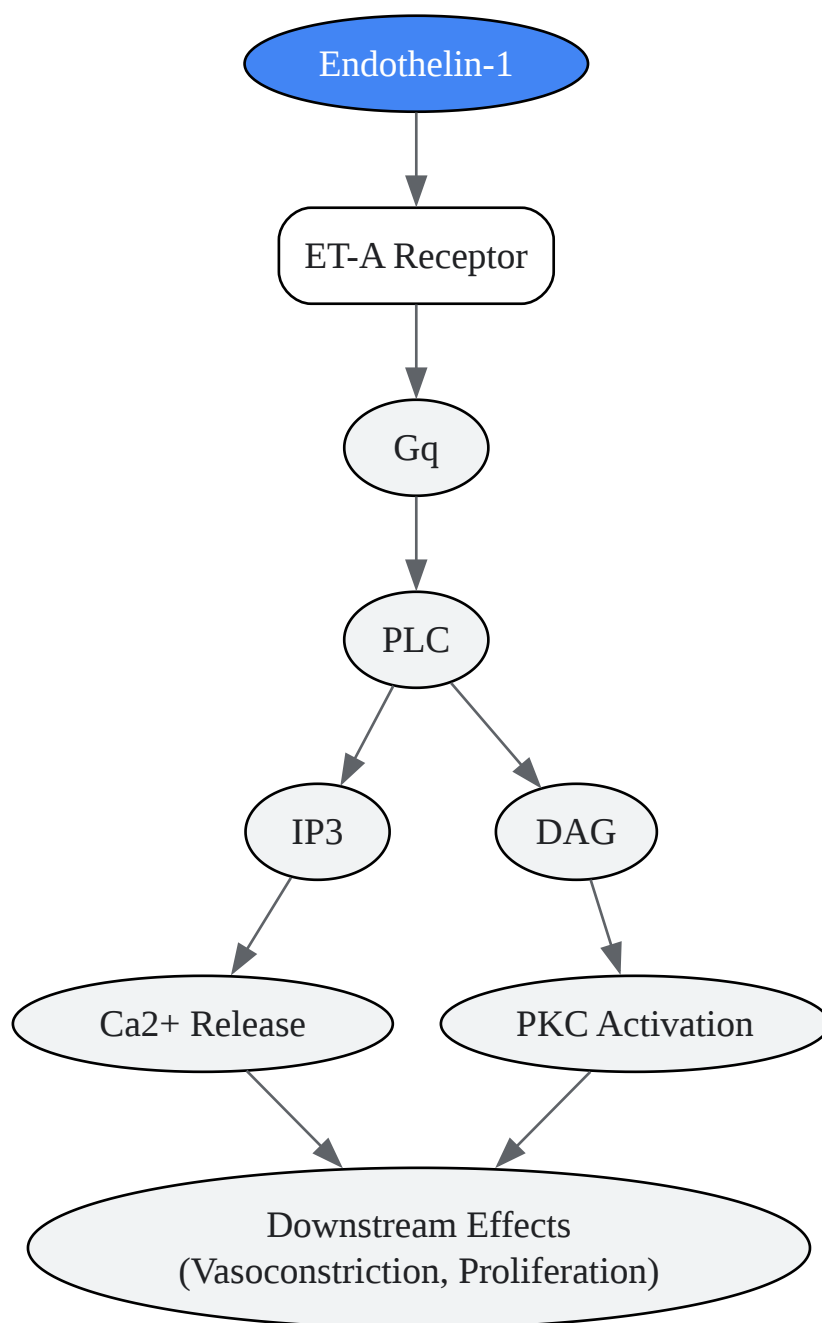
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A generalized workflow of the drug discovery and development process.



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A typical experimental workflow for an enzyme inhibition assay.



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Simplified signaling pathway of the Endothelin-A receptor.

Broader Applications

Beyond their pharmaceutical relevance, **ethanesulfonate** derivatives find applications in other industrial sectors.

- Agrochemicals: Some sulfonate derivatives have been investigated for their potential as insecticides and fungicides.[11] For instance, metolachlor ethanesulfonic acid is a known environmental transformation product of the herbicide metolachlor.[12]
- Materials Science: The sulfonate group can be incorporated into polymers to modify their properties. Sulfonated polymers are used in the development of proton exchange membranes for fuel cells and as ion-exchange resins. **Ethanesulfonate** derivatives can also be used in the synthesis of smart polymers that respond to environmental stimuli.[13] Methyl **ethanesulfonate** is utilized in the design of polymers for vacuum-UV photoresist applications.[14]

Conclusion

Ethanesulfonate derivatives represent a versatile and valuable class of compounds with a wide range of applications. Their tunable physicochemical properties and diverse biological activities make them attractive scaffolds for the development of new pharmaceuticals, advanced materials, and agrochemicals. The synthetic methodologies outlined in this guide provide a foundation for the creation of novel derivatives, while an understanding of their mechanisms of action and the signaling pathways they modulate will continue to drive innovation in this exciting field of chemistry. Further research into the structure-activity relationships of these compounds holds the promise of yielding even more potent and selective agents for a variety of applications.

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